

N-Isopropyl-4-nitrobenzenesulfonamide: A Technical Safety and Hazard Guide for Researchers

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Compound of Interest

Compound Name:	<i>N-Isopropyl-4-nitrobenzenesulfonamide</i>
Cat. No.:	B1348438

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the known safety and hazard information for **N-Isopropyl-4-nitrobenzenesulfonamide** (CAS No. 23530-48-5). Due to a lack of extensive publicly available research, this guide summarizes the existing data, outlines general best practices for handling, and presents conceptual experimental protocols based on established international guidelines. All quantitative data found in the provided search results has been summarized in the tables below.

Chemical Identification and Properties

N-Isopropyl-4-nitrobenzenesulfonamide is a chemical compound with the molecular formula C9H12N2O4S.^[1] While specific, experimentally determined physical and chemical properties are not readily available in the public domain, its basic identifiers are summarized in Table 1.

Property	Value	Reference
CAS Number	23530-48-5	[1]
Molecular Formula	C9H12N2O4S	[1]
Molecular Weight	244.27 g/mol	[1]
Physical State	No data available	
Melting Point	No data available	
Boiling Point	No data available	
Solubility	No data available	
Vapor Pressure	No data available	
Density	No data available	

Table 1: Physical and Chemical Properties of **N-Isopropyl-4-nitrobenzenesulfonamide**

Hazard Identification and Classification

Based on the available Safety Data Sheet (SDS), **N-Isopropyl-4-nitrobenzenesulfonamide** is classified as a hazardous substance.[\[1\]](#) The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard statements for this compound.

Hazard Class	GHS Hazard Statement
Skin Irritation	H315: Causes skin irritation
Eye Irritation	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation

Table 2: GHS Hazard Classification

Signal Word: Warning[\[1\]](#)

Precautionary Statements:[[1](#)]

- Prevention:
 - P261: Avoid breathing dust/fume/gas/mist/vapours/spray.
 - P264: Wash skin thoroughly after handling.
 - P271: Use only outdoors or in a well-ventilated area.
 - P280: Wear protective gloves/ eye protection/ face protection.
- Response:
 - P302 + P352: IF ON SKIN: Wash with plenty of water.
 - P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
 - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
 - P312: Call a POISON CENTER/doctor if you feel unwell.
 - P332 + P313: If skin irritation occurs: Get medical advice/attention.
 - P337 + P317: If eye irritation persists: Get medical help.
 - P362 + P364: Take off contaminated clothing and wash it before reuse.
- Storage:
 - P403 + P233: Store in a well-ventilated place. Keep container tightly closed.
 - P405: Store locked up.
- Disposal:
 - P501: Dispose of contents/container to an approved waste disposal plant.

Toxicological Information

Specific quantitative toxicological data for **N-Isopropyl-4-nitrobenzenesulfonamide**, such as LD50 (lethal dose, 50%) or LC50 (lethal concentration, 50%) values, are not available in the provided search results. The primary toxicological concerns are related to its irritant properties on the skin, eyes, and respiratory system.

Toxicity Endpoint	Result
Acute Oral Toxicity	No data available
Acute Dermal Toxicity	No data available
Acute Inhalation Toxicity	No data available
Carcinogenicity	No data available
Mutagenicity	No data available
Teratogenicity	No data available

Table 3: Summary of Toxicological Data

Experimental Protocols (Conceptual)

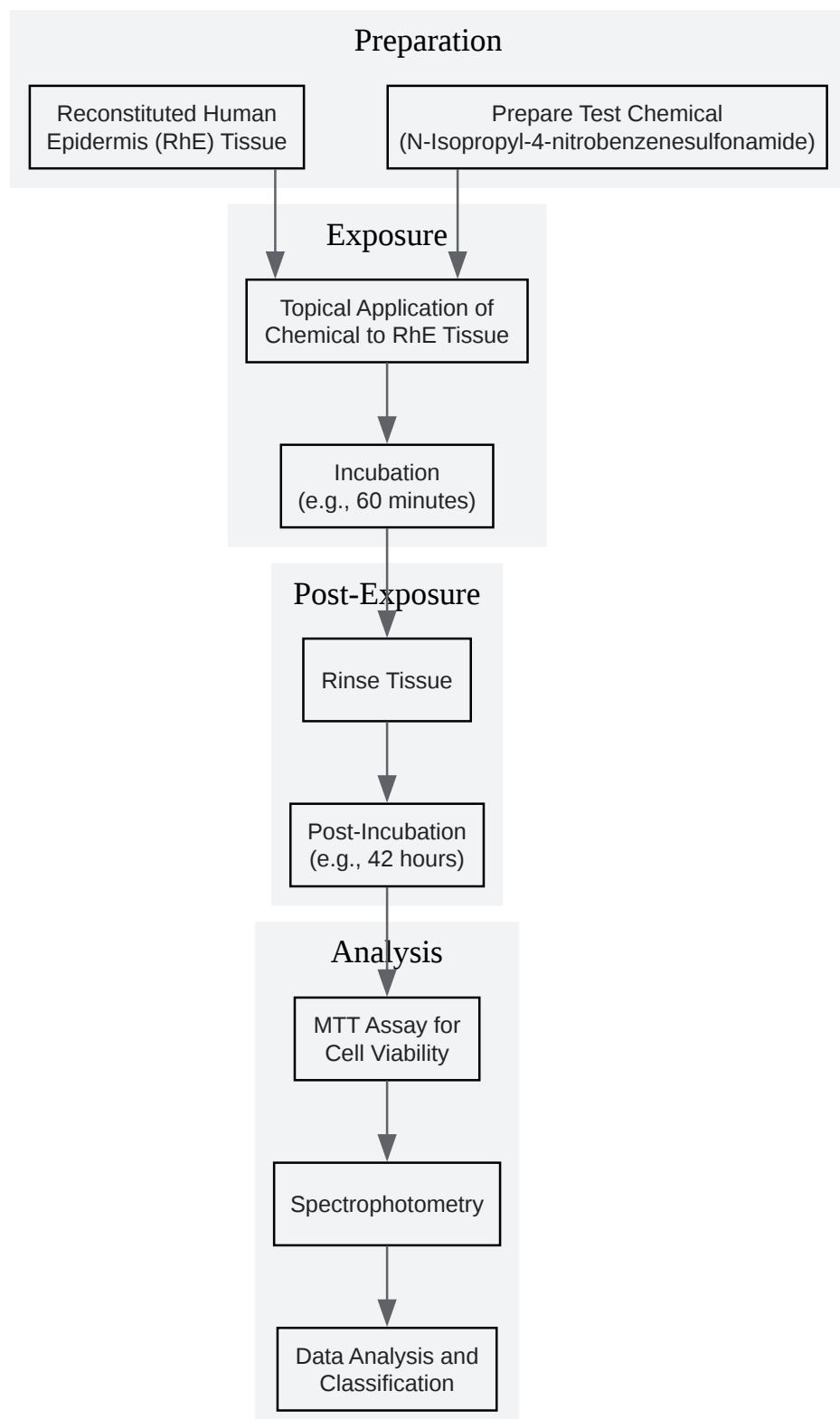
While specific experimental protocols for **N-Isopropyl-4-nitrobenzenesulfonamide** are not available, this section outlines the general methodologies for assessing skin and eye irritation based on the internationally recognized OECD Guidelines for the Testing of Chemicals.[\[2\]](#)[\[3\]](#)[\[4\]](#) [\[5\]](#) These protocols provide a framework for how the hazardous properties of a chemical like **N-Isopropyl-4-nitrobenzenesulfonamide** would be determined.

In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test (Based on OECD TG 439)

This test method is used to predict the skin irritation potential of a chemical by assessing its effect on a reconstructed human epidermis model.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Methodology:

- **Test System:** A commercially available, validated reconstructed human epidermis model is used. This model consists of normal, human-derived epidermal keratinocytes cultured to form a multilayered, highly differentiated model of the human epidermis.
- **Procedure:**
 - A small amount of the test chemical (solid or liquid) is applied topically to the surface of the RhE tissue.
 - The exposure period is typically for a defined duration, for example, 15 to 60 minutes.
 - Following exposure, the test chemical is carefully removed by rinsing.
 - The tissues are then incubated for a post-exposure period, typically 42 hours, to allow for the development of cytotoxic effects.
- **Viability Assessment:**
 - Cell viability is measured using a quantitative assay, most commonly the MTT assay. In this assay, the mitochondrial dehydrogenase of viable cells reduces the yellow MTT tetrazolium salt to a blue formazan product.
 - The amount of formazan produced is measured spectrophotometrically, and the viability of the treated tissue is expressed as a percentage of the negative control.
- **Classification:** A chemical is classified as an irritant if the tissue viability is reduced below a certain threshold (e.g., $\leq 50\%$) compared to the negative control.



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Caption: Workflow for In Vitro Skin Irritation Testing.

Acute Eye Irritation/Corrosion (Based on OECD TG 405)

This in vivo test is designed to determine the potential of a substance to cause irritation or corrosion to the eye.^{[9][10]} It is typically conducted as a last resort when in vitro methods are not sufficient.

Methodology:

- Test Animal: The albino rabbit is the most commonly used animal model for this test.
- Procedure:
 - A single dose of the test substance is applied to the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.
 - The eyes are examined at specific intervals (e.g., 1, 24, 48, and 72 hours) after application.
- Evaluation:
 - The degree of eye irritation is scored based on the effects on the cornea (opacity), iris, and conjunctiva (redness and swelling).
 - The reversibility of the observed lesions is also assessed over a period of up to 21 days.
- Classification: The substance is classified based on the severity and reversibility of the ocular lesions.

Ecological Information

There is no specific information available regarding the ecotoxicity of **N-Isopropyl-4-nitrobenzenesulfonamide** in the provided search results. Therefore, its impact on aquatic and terrestrial organisms is unknown. As a precaution, it should be handled and disposed of in a manner that prevents its release into the environment.

Ecotoxicity Endpoint	Result
Aquatic Toxicity	No data available
Persistence and Degradability	No data available
Bioaccumulative Potential	No data available

Table 4: Summary of Ecotoxicological Data

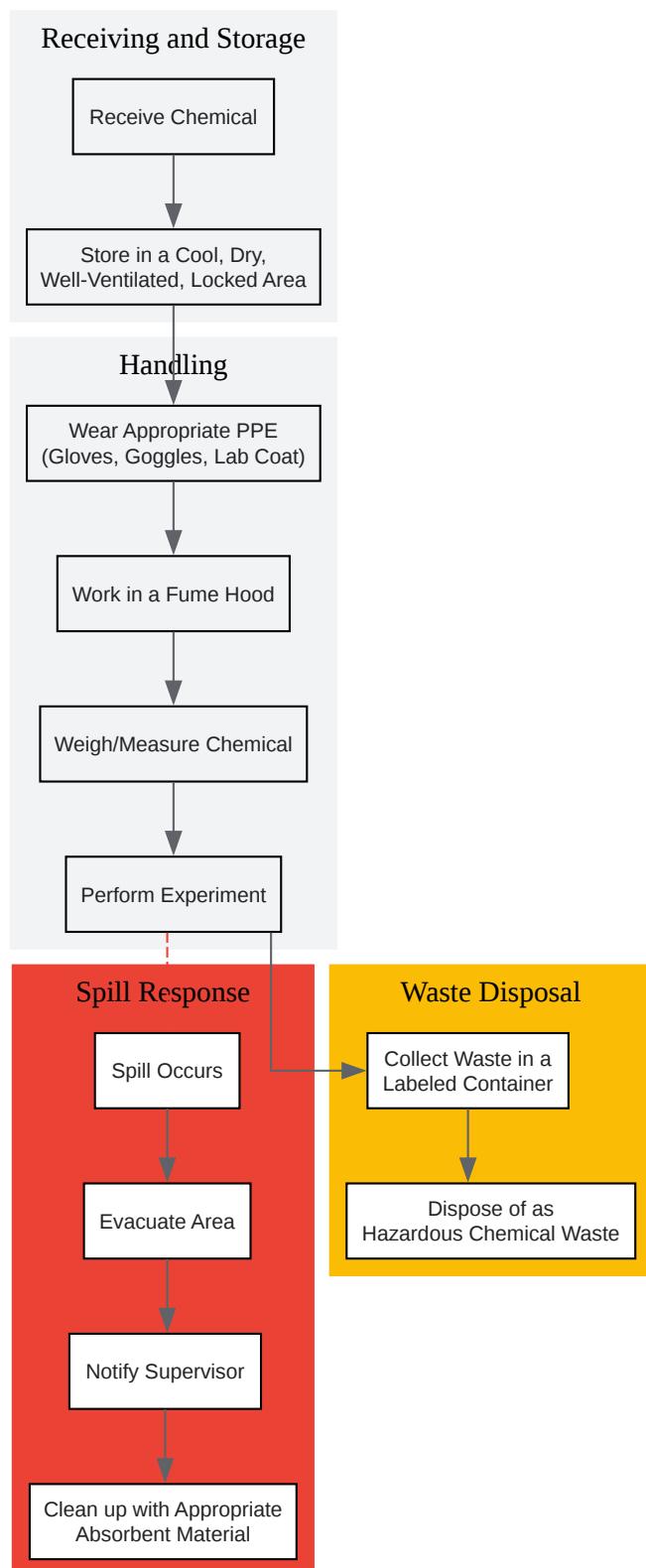
Safe Handling and Storage

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.
- Avoid the formation of dust and aerosols.
- Avoid contact with skin, eyes, and clothing.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile rubber), safety goggles with side shields or a face shield, and a lab coat.[1]
- If engineering controls are not sufficient to maintain airborne concentrations below exposure limits, a NIOSH-approved respirator should be used.[1]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Store locked up.[1]
- Keep away from incompatible materials, though specific incompatibilities are not identified in the available data.



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Caption: General Laboratory Workflow for Handling Hazardous Chemicals.

First-Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[1]
- Skin Contact: Immediately wash off with plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. If irritation persists, seek medical attention.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[1]
- Specific Hazards: The hazardous decomposition products are not specified in the available data.
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.[1]

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Evacuate personnel to safe areas. Avoid breathing dust, vapors, mist, or gas. Avoid contact with skin and eyes. Wear appropriate personal protective equipment.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Sweep up and shovel into a suitable, closed container for disposal.

Disposal Considerations

Dispose of this chemical and its container as hazardous waste. Contact a licensed professional waste disposal service to dispose of this material. Disposal must be in accordance with all applicable federal, state, and local environmental regulations.

Conclusion

N-Isopropyl-4-nitrobenzenesulfonamide is a chemical that requires careful handling due to its classification as a skin, eye, and respiratory irritant. While there is a significant lack of quantitative data on its physical, chemical, toxicological, and ecotoxicological properties, the available information necessitates the use of stringent safety protocols. Researchers, scientists, and drug development professionals must adhere to the handling, storage, and disposal guidelines outlined in this document and the substance's Safety Data Sheet. The conceptual experimental protocols provided offer insight into the methodologies used to determine such hazards and underscore the importance of thorough safety evaluation for all chemical compounds.

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